

Navigating the Disposal of AOH1160: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AOH1160

Cat. No.: B2380465

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For Immediate Implementation: This document provides essential safety and logistical information for the proper disposal of **AOH1160**, a first-in-class small molecule inhibitor of proliferating cell nuclear antigen (PCNA). The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard chemical waste management protocols. Due to the limited availability of comprehensive toxicological and ecological data, **AOH1160** should be handled as a hazardous substance.

Key Safety and Handling Data

Researchers must be familiar with the fundamental properties of **AOH1160** to ensure safe handling and disposal. The following table summarizes the available quantitative data.

Property	Value	Source
Molecular Formula	C25H20N2O3	Axon Medchem SDS[1]
Molecular Weight	396.44 g/mol	Axon Medchem SDS[1]
Appearance	Off-white solid	Axon Medchem SDS[1]
Melting Point	128 °C	Axon Medchem SDS[1]
Solubility in water	0.0 mg/mL	Axon Medchem SDS[1]
Storage Conditions	Store in a properly sealed container under the storage conditions indicated on the label.[1]	Axon Medchem SDS

Procedural Guidance for AOH1160 Disposal

The following step-by-step protocol outlines the recommended procedure for the disposal of **AOH1160**. This protocol is based on general best practices for chemical waste management and should be performed in conjunction with your institution's specific hazardous waste disposal guidelines.

Experimental Protocol: AOH1160 Waste Disposal

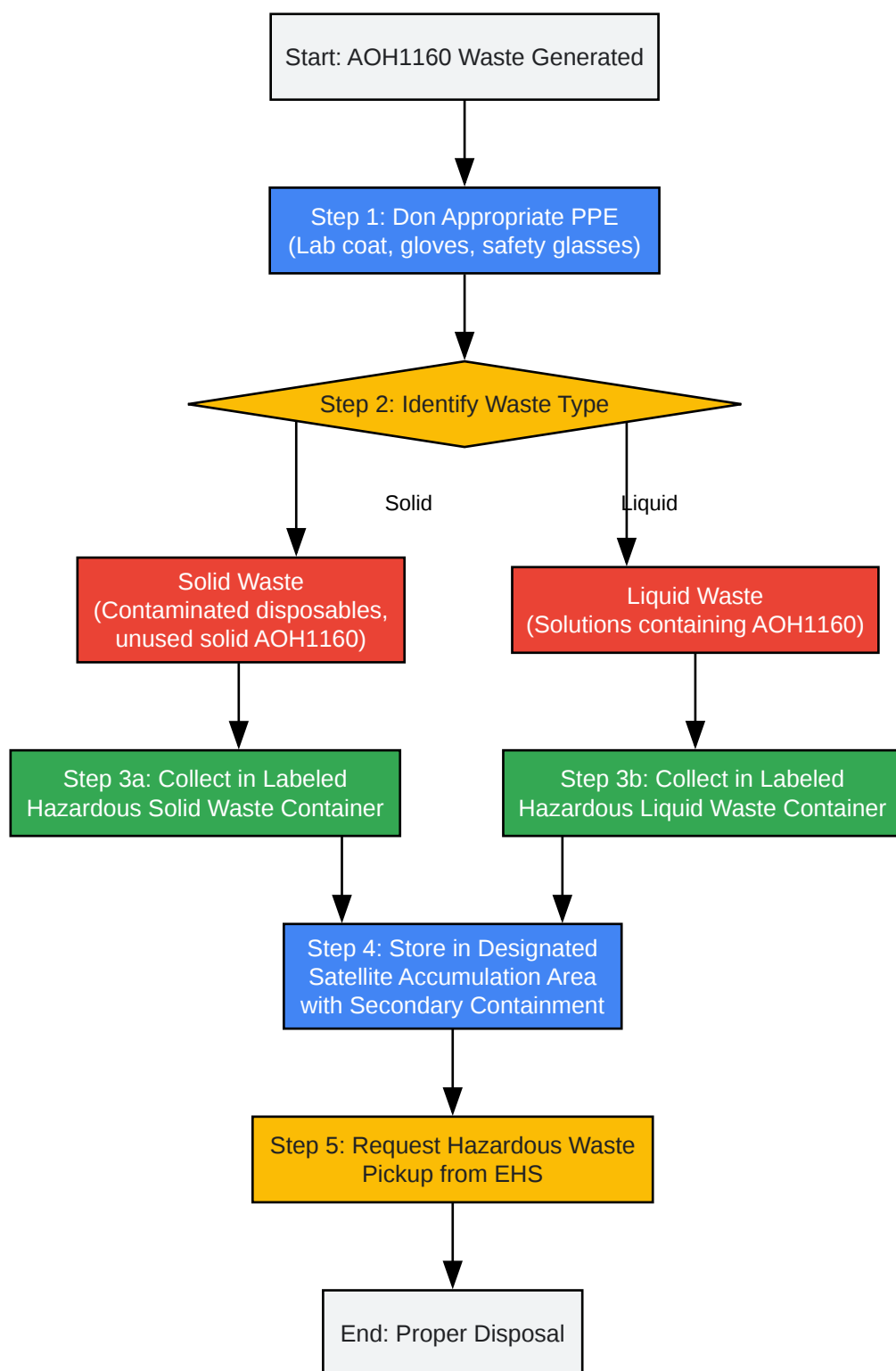
- Personal Protective Equipment (PPE): Before handling **AOH1160**, ensure appropriate PPE is worn, including a lab coat, chemical-resistant gloves, and safety glasses.[1] All handling of the solid compound should be done in a chemical fume hood to prevent inhalation.[1]
- Waste Segregation:
 - Solid Waste: Collect all disposable materials contaminated with **AOH1160**, such as weighing papers, pipette tips, and gloves, in a designated, clearly labeled hazardous waste container. The container should be compatible with the chemical and kept securely closed when not in use.
 - Liquid Waste: Solutions containing **AOH1160** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste

streams unless compatibility has been confirmed. Given its insolubility in water, aqueous solutions are not expected, but any solvent used to dissolve **AOH1160** must be considered as part of the hazardous waste stream.

- Unused/Expired **AOH1160**: Any unused or expired solid **AOH1160** must be disposed of as hazardous chemical waste. Do not attempt to dispose of it in regular trash or down the drain.^[2]
- Container Labeling: All waste containers must be accurately labeled with the words "Hazardous Waste," the full chemical name "**AOH1160**," and the approximate concentration and quantity. Follow your institution's specific labeling requirements.
- Storage of Waste: Store the hazardous waste containers in a designated satellite accumulation area within the laboratory. This area should be at or near the point of generation and under the control of the laboratory personnel.^[3] Ensure secondary containment is used to prevent spills.
- Waste Pickup Request: Once the waste container is full or ready for disposal, submit a hazardous waste pickup request to your institution's Environmental Health and Safety (EHS) department.^[4] Do not allow hazardous waste to accumulate in the laboratory for an extended period.^[3]
- Spill Management: In the event of a spill, wear appropriate PPE. For a dry spill, carefully sweep or vacuum the material and place it in a sealed container for disposal as hazardous waste.^[1] For a solution, absorb the spill with an inert material and place the contaminated material in a sealed container for disposal.^[1] Ventilate the area and decontaminate surfaces with a suitable solvent.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **AOH1160** waste.



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Caption: Workflow for the safe disposal of **AOH1160** waste.

Disclaimer: The toxicological and ecological properties of **AOH1160** have not been fully investigated.^[1] Therefore, it is imperative to treat this compound as hazardous and to follow all institutional and local regulations for chemical waste disposal. Always consult your institution's Environmental Health and Safety department for specific guidance.

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References

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